

# Sargentol: An Uncharted Territory in Bioactivity

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## Compound of Interest

Compound Name: Sargentol

Cat. No.: B14764004

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Despite its defined chemical structure, **Sargentol**, with a CAS number of 623928-18-7 and molecular formula C<sub>17</sub>H<sub>24</sub>O<sub>10</sub>, remains a largely unexplored compound within the scientific community. An extensive review of publicly available research reveals a significant lack of data regarding its biological activity, mechanism of action, and potential therapeutic applications.

Currently, information on **Sargentol** is primarily confined to chemical databases and supplier catalogues, which provide basic identification and physicochemical properties. However, there is a notable absence of in-depth experimental studies, quantitative data on its biological effects, or elucidation of any signaling pathways it may modulate.

This dearth of information prevents the construction of a comprehensive technical guide for researchers and drug development professionals. Key elements required for such a guide, including detailed experimental protocols, quantitative analysis of its biological impact, and diagrams of associated signaling pathways, are unavailable in the current body of scientific literature.

## Chemical Identity

Property	Value	Citation
CAS Number	623928-18-7	[1]
Molecular Formula	C <sub>17</sub> H <sub>24</sub> O <sub>10</sub>	[1]
IUPAC Name	4-[3-(Hydroxymethyl)-2-oxiranyl]-2,6-dimethoxyphenyl beta-D-glucopyranoside	[1]

Further research is imperative to uncover the potential biological significance of **Sargentol**. Without dedicated studies to investigate its interactions with biological systems, it remains a molecule of known structure but unknown function. The scientific community awaits initial studies that could shed light on its potential bioactivities and pave the way for future research and development.

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## References

- 1. merriam-webster.com [merriam-webster.com]
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